

Physical and chemical properties of 3-Amino-2-piperidone

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Compound of Interest

Compound Name: 3-Amino-2-piperidone

Cat. No.: B154931

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An In-depth Technical Guide to **3-Amino-2-piperidone**

Abstract

3-Amino-2-piperidone, also known as cyclo-ornithine, is a delta-lactam and a cyclic analog of the amino acid ornithine.[1] This compound serves as a versatile building block in medicinal chemistry and pharmaceutical research, particularly in the synthesis of novel therapeutics targeting central nervous system disorders, as well as compounds with anti-inflammatory and analgesic properties.[2][3] It is also a metabolite found in various living organisms, from bacteria to humans.[1][4][5] This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Amino-2-piperidone**, detailed experimental protocols, and insights into its biological significance and associated signaling pathways.

Chemical Structure and Identity

- IUPAC Name: 3-aminopiperidin-2-one[4][6]
- Synonyms: Cyclo-ornithine, 2-Amino- δ -valerolactam, Ornithine lactam[5][7]
- Chemical Formula: $C_5H_{10}N_2O$ [4][6][8]
- Molecular Weight: 114.15 g/mol [1][4][8]
- CAS Number: 1892-22-4[1][4][8]

Physicochemical Properties

The physical and chemical properties of **3-Amino-2-piperidone** are summarized in the tables below. These properties are crucial for its handling, storage, and application in research and development.

Table 1: Physical Properties

Property	Value	Source(s)
Appearance	Solid; Light orange to yellow to green powder/crystal	[2] [4] [7] [9]
Melting Point	50 °C	[8]
87 °C (for (S)-(-)-3-Amino-2-piperidone)	[2]	
Boiling Point	130 °C	[8]
125-135 °C (at 2-3 Torr)	[5] [7]	
Density	1.071 ± 0.06 g/cm ³ (Predicted)	[5] [7]
Refractive Index	1.476 (Predicted)	[5]

Table 2: Chemical and Solubility Properties

Property	Value	Source(s)
pKa (Strongest Acidic)	14.55 - 16.00 (Predicted)	[7][10]
pKa (Strongest Basic)	8.44 (Predicted)	[10]
logP	-1.3 to -0.8 (Predicted)	[4][10]
Water Solubility	444 g/L (Predicted)	[10]
Solubility in Organic Solvents	DMSO: 40-50 mg/mL	[1][11]
Methanol (Slightly soluble)	[7]	
Storage Conditions	Store at $\leq -20^{\circ}\text{C}$, keep dry, under inert atmosphere (e.g., Nitrogen)	[1][7][8]

Spectral Data

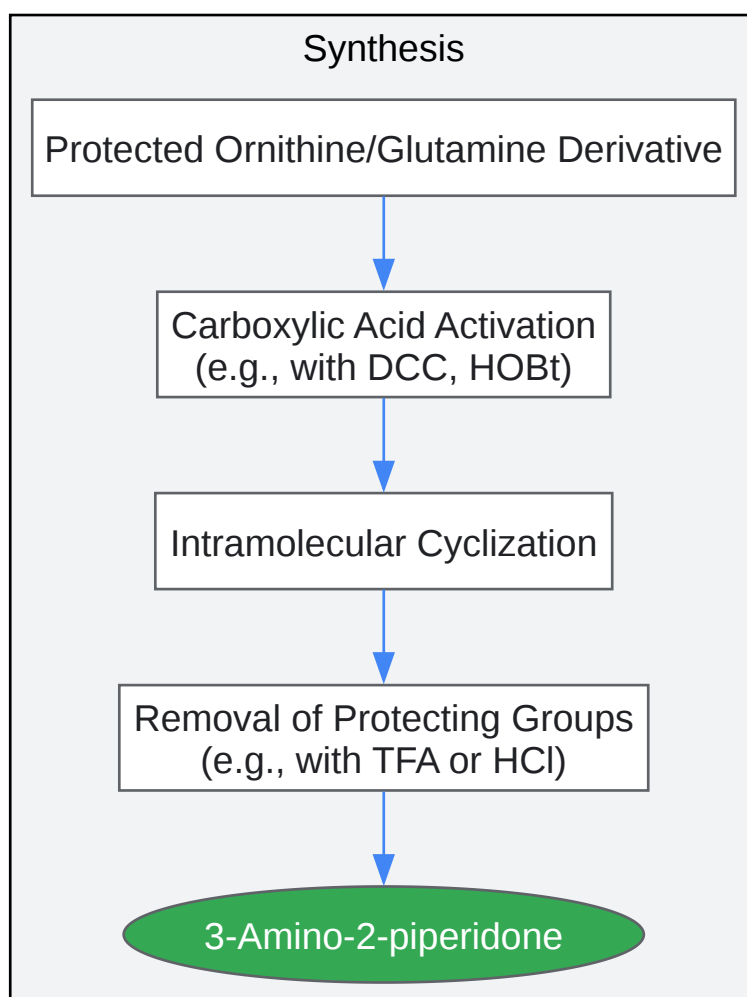
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a common technique used to identify and quantify **3-Amino-2-piperidone**. [8] The Human Metabolome Database (HMDB) provides spectral data for derivatized (TMS) and non-derivatized forms. [4][10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific spectral data is not readily available in the search results, NMR is a standard method for structural elucidation of this compound. [12] ^1H NMR and ^{13}C NMR would be used to confirm the proton and carbon framework of the molecule.

Experimental Protocols

General Synthesis Approach

While a specific, detailed protocol for the direct synthesis of **3-Amino-2-piperidone** was not found, a general approach can be inferred from the synthesis of its derivatives. A common route involves the cyclization of a protected ornithine or glutamine precursor. For instance, the synthesis of 3-amino-2,6-piperidinedione hydrochloride involves protection of the amino group of L-glutamine, followed by cyclization and subsequent deprotection. [13]

A plausible synthetic workflow is outlined below:



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Caption: General workflow for the synthesis of **3-Amino-2-piperidone**.

Purification Protocol

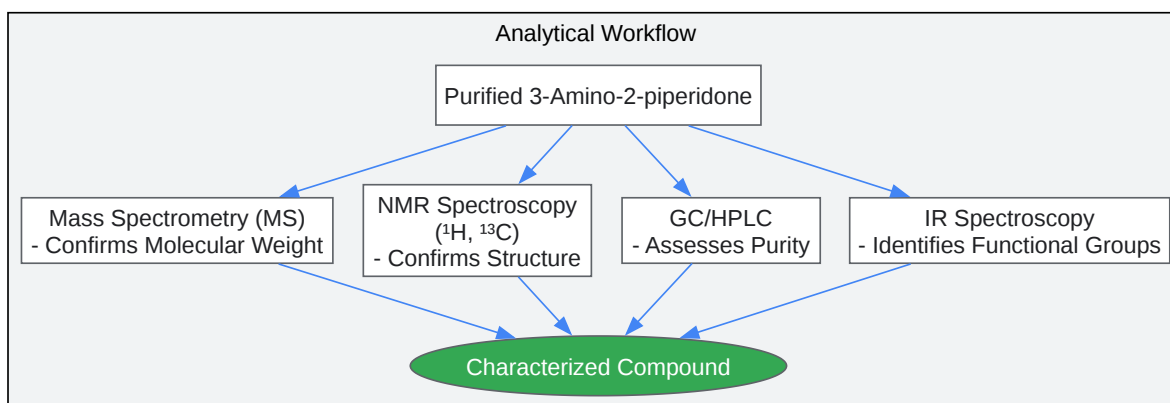
Post-synthesis, **3-Amino-2-piperidone** is typically purified using standard chromatographic techniques.

- Extraction: The reaction mixture is worked up using a suitable solvent system (e.g., dichloromethane/water) to remove inorganic byproducts.
- Chromatography: The crude product is purified by column chromatography on silica gel, eluting with a gradient of methanol in dichloromethane or a similar polar solvent system.

- Crystallization: Further purification can be achieved by recrystallization from an appropriate solvent to yield the final product as a crystalline solid.
- Purity Assessment: The purity of the final compound is assessed by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). A purity of >98% is commonly reported for commercial samples.[9]

Analytical Methods

The identity and purity of **3-Amino-2-piperidone** are confirmed using a combination of analytical techniques.



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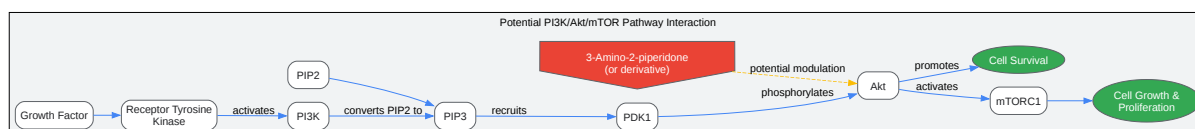
Caption: Standard analytical workflow for compound characterization.

Biological Activity and Signaling Pathways

3-Amino-2-piperidone is recognized as an endogenous metabolite and a cyclic ornithine analogue.[1][11] Its structure makes it a valuable scaffold in drug discovery.

- **Pharmaceutical Intermediate:** It is a key building block for synthesizing molecules targeting central nervous system disorders and for developing drugs with analgesic and anti-inflammatory properties.[2][3]
- **Enzyme Inhibition:** Derivatives of **3-Amino-2-piperidone** have been investigated as protease inhibitors. For example, it is a component of Symplocamide A, a non-covalent serine protease inhibitor.[14]
- **Apoptosis Inhibition:** A derivative, N-(2-oxopiperidin-3-yl)dodecanamide, has been shown to inhibit Fas-induced apoptosis.[15]

Some commercial suppliers suggest a potential link to the PI3K/Akt/mTOR and Protein Tyrosine Kinase signaling pathways, although specific studies directly implicating **3-Amino-2-piperidone** were not identified in the initial search.[1] The PI3K/Akt/mTOR pathway is a critical regulator of cell survival, proliferation, and growth. Its modulation is a key area of interest in cancer and neurological research.

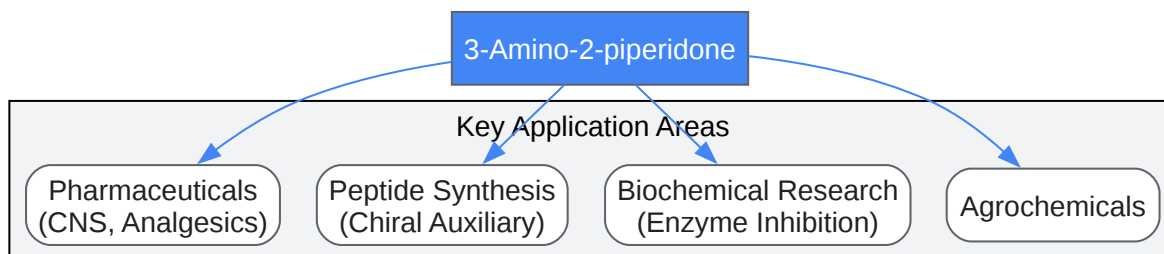


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Caption: Hypothesized modulation of the PI3K/Akt/mTOR signaling pathway.

Applications in Research and Drug Development

The utility of **3-Amino-2-piperidone** spans several areas of chemical and biological research.



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Caption: Core applications of **3-Amino-2-piperidone** in research.

- **Pharmaceutical Development:** It serves as a crucial intermediate in synthesizing drugs for neurological disorders.[3]
- **Peptide Synthesis:** Its chiral nature makes it valuable as a chiral auxiliary in asymmetric synthesis.[2]
- **Chemical Biology:** It is used in studies investigating enzyme mechanisms and protein interactions.[2]
- **Agrochemicals:** The compound is also used in the formulation of pesticides and herbicides. [3]

Safety and Handling

According to GHS classifications, **3-Amino-2-piperidone** is considered an irritant.[5][7]

- **Hazards:** May be harmful if swallowed, cause skin irritation, and cause serious eye irritation or damage.[4]
- **Precautions:** Standard laboratory safety precautions should be taken, including wearing personal protective equipment (PPE) such as gloves, lab coat, and safety glasses. Handle in a well-ventilated area.

Conclusion

3-Amino-2-piperidone is a compound with significant potential in organic synthesis and medicinal chemistry. Its well-defined physicochemical properties, combined with its versatile chemical reactivity, make it an important building block for the development of novel bioactive molecules. Further research into its biological roles and direct interactions with signaling pathways will continue to expand its applications in drug discovery and development.

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References

- 1. abmole.com [abmole.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 3-Amino-2-piperidone | C₅H₁₀N₂O | CID 5200225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. Human Metabolome Database: Showing metabocard for 3-Amino-2-piperidone (HMDB0000323) [hmdb.ca]
- 7. 3-amino-2-Piperidinone CAS#: 1892-22-4 [amp.chemicalbook.com]
- 8. 3-Amino-2-piperidinone | 1892-22-4 | FA33995 | Biosynth [biosynth.com]
- 9. 3-Amino-2-piperidone | CymitQuimica [cymitquimica.com]
- 10. Showing Compound 3-Amino-2-piperidone (FDB021949) - FooDB [foodb.ca]
- 11. 3-Amino-2-piperidinone | Endogenous Metabolite | TargetMol [targetmol.com]
- 12. 3-AMINO-2-PIPERIDINONE HYDROCHLORIDE(138377-80-7) 1H NMR [m.chemicalbook.com]
- 13. CN109305935A - A kind of preparation method of 3- amino -2,6- piperidine dione hydrochloride - Google Patents [patents.google.com]
- 14. Solid phase total synthesis of the 3-amino-6-hydroxy-2-piperidone (Ahp) cyclodepsipeptide and protease inhibitor Symplocamide A - Chemical Communications (RSC)

Publishing) [pubs.rsc.org]

- 15. medchemexpress.com [medchemexpress.com]
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